

# Personal protective equipment for handling N,N-Diphenyl-4-methoxybenzamide

Author: BenchChem Technical Support Team. Date: January 2026

## Compound of Interest

Compound Name:	<i>N,N-Diphenyl-4-methoxybenzamide</i>
Cat. No.:	B099281

[Get Quote](#)

## Essential Safety and Handling Guide for N,N-Diphenyl-4-methoxybenzamide

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **N,N-Diphenyl-4-methoxybenzamide** (CAS No. 16034-40-5). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Chemical Properties and Identification

Summarized below are the key quantitative data for **N,N-Diphenyl-4-methoxybenzamide**.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>17</sub> NO <sub>2</sub>	
Molecular Weight	303.35 g/mol	
Appearance	White to Almost white powder/crystal	[1]
Purity	>97.0%	[1]
CAS Number	16034-40-5	

## Personal Protective Equipment (PPE)

While some safety data sheets classify **N,N-Diphenyl-4-methoxybenzamide** as not a hazardous substance, it is crucial to adhere to standard laboratory safety practices.[\[2\]](#) The following personal protective equipment is recommended to minimize exposure and ensure safety.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or goggles	Must conform to EN166 (EU) or NIOSH (US) approved standards. <a href="#">[3]</a>
Skin	Chemical-resistant gloves (e.g., Nitrile rubber)	Inspect gloves for integrity before each use.
Lab coat	Should be worn to prevent skin contact.	
Respiratory	Not generally required for small quantities in well-ventilated areas.	If dust is generated, a NIOSH-approved particulate respirator is recommended.

## Operational and Disposal Plan

A systematic approach to handling, from receipt to disposal, is critical for laboratory safety.

### Step-by-Step Handling Protocol

- Engineering Controls: Always handle **N,N-Diphenyl-4-methoxybenzamide** in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood. Ensure that eyewash stations and safety showers are readily accessible.[\[3\]](#)
- Receiving and Storage: Upon receipt, inspect the container for any damage. Store in a dry, cool, and well-ventilated place with the container tightly closed.[\[4\]](#)[\[5\]](#)
- Weighing and Handling:
  - Wear all recommended PPE.

- To avoid creating dust, handle the solid material carefully.[2]
- Wash hands thoroughly after handling.[3]
- Spill Cleanup:
  - In case of a spill, avoid breathing dust.[6]
  - Wear appropriate PPE, including respiratory protection if necessary.
  - Carefully sweep or scoop up the spilled solid material and place it into a suitable, closed, and labeled container for disposal.[3]
  - Clean the spill area thoroughly.

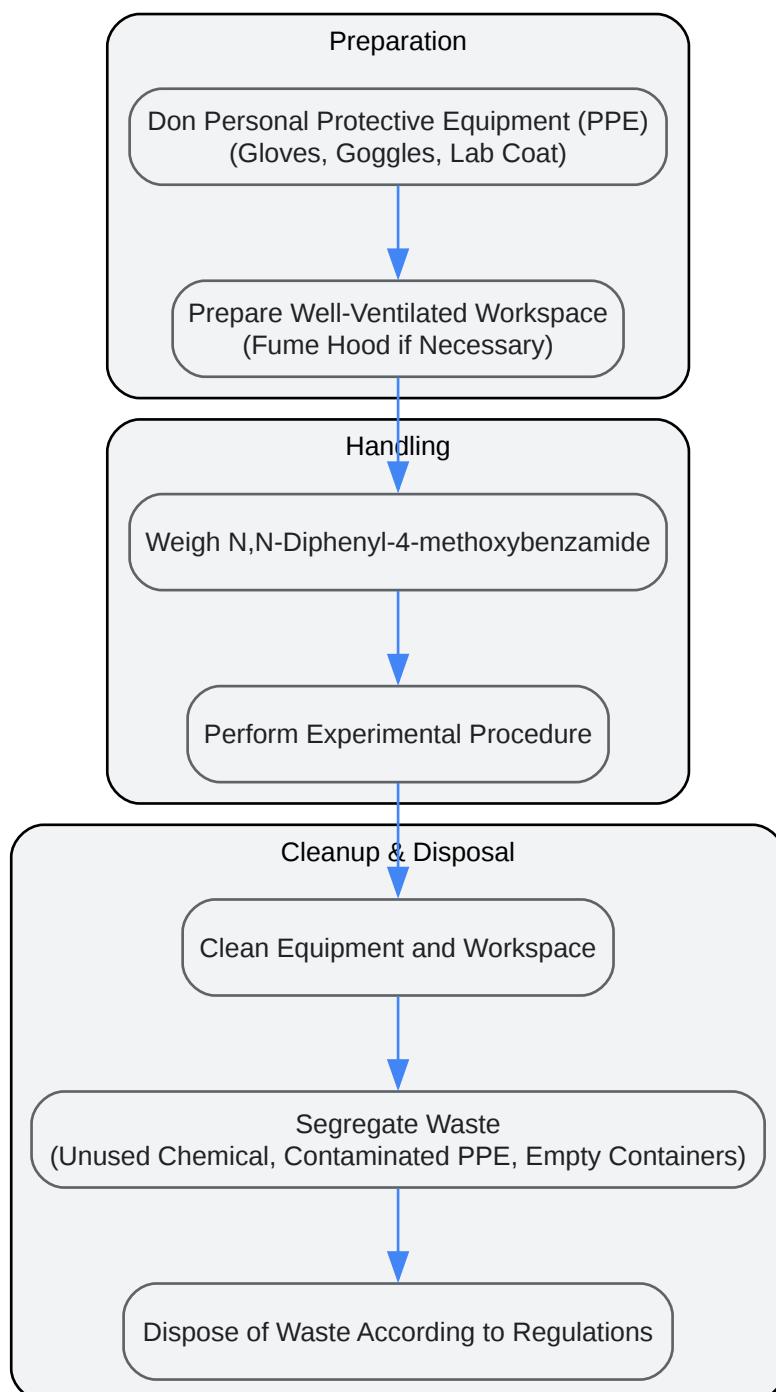
## Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.[2]

- Unused Product: Dispose of the chemical through a licensed waste disposal company.[2]
- Contaminated Materials: Disposable items such as gloves, wipes, and weighing paper that have come into contact with the chemical should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Empty Containers: Before disposing of the container, ensure it is completely empty.[2] Rinse the container with an appropriate solvent, collecting the rinsate for disposal as chemical waste.

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **N,N-Diphenyl-4-methoxybenzamide** in a laboratory setting.

[Click to download full resolution via product page](#)

Caption: Workflow for Handling **N,N-Diphenyl-4-methoxybenzamide**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N,N-Diphenyl-4-methoxybenzamide | 16034-40-5 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.cn]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Personal protective equipment for handling N,N-Diphenyl-4-methoxybenzamide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b099281#personal-protective-equipment-for-handling-n-n-diphenyl-4-methoxybenzamide>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)